

# 3-Fluoro-DL-valine $\geq 99.0\%$ HPLC purity

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## Compound Focus: 3-Fluoro-DL-valine

CAS No.: 43163-94-6

Cat. No.: S752006

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## Product Specification Summary

The table below summarizes the available product information for **3-Fluoro-DL-valine** from a major supplier.

Property	Specification
Product Name	3-Fluoro-DL-valine [1]
Catalog Number	Aldrich 47581 [1]
Purity / Assay	$\geq 99.0\%$ [1]
Physical Form	White powder [1]
Melting Point	$\sim 210$ °C (decomposes) [1]
SMILES String	<chem>CC(C)(F)C(N)C(O)=O</chem> [1]
Primary Application	Solution-phase peptide synthesis [1]
Storage	Combustible Solids [1]
Safety	Eyeshields, Gloves, type N95 respirator [1]

An Fmoc-protected derivative (Fmoc-**3-fluoro-DL-valine**) is also available for solid-phase peptide synthesis, which is a common technique in drug development and proteomics research [2].

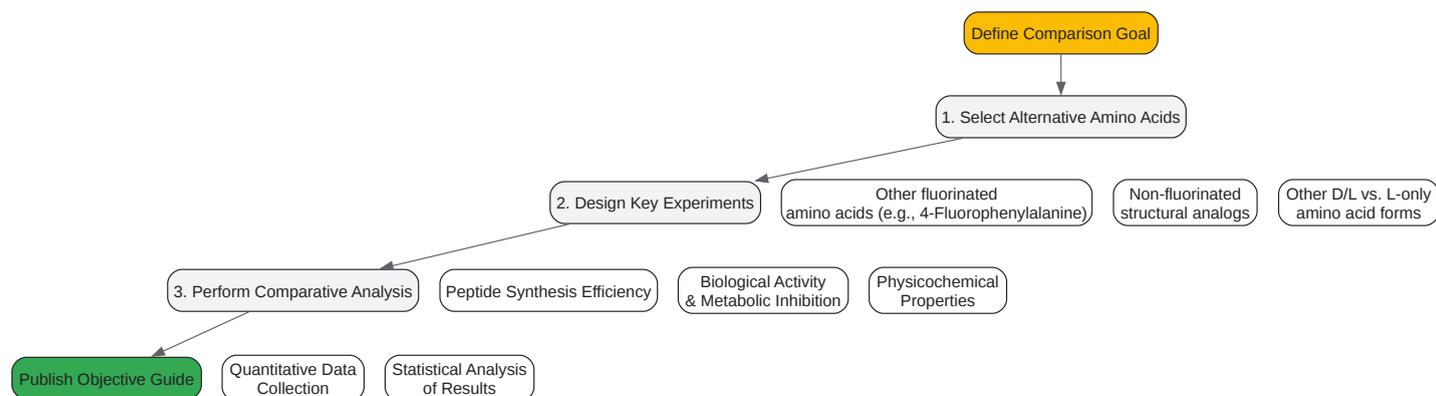
## Research Context and Potential Applications

While a direct comparison guide is not feasible, **3-fluoro-DL-valine** is a **non-proteinogenic amino acid**, meaning it is not naturally incorporated into proteins by the cell's biological machinery. Its value in research stems from this property and the introduction of a fluorine atom.

- **NMR Spectroscopy in Drug Discovery:** Fluorinated amino acids like **3-fluoro-DL-valine** can be incorporated into proteins. Researchers then use **Protein-observed 19F-NMR (ProOF NMR)** to study protein structure, folding, and how small molecules (fragments) bind to them. This is a powerful technique for early-stage drug screening and assessing the "druggability" of protein targets [3].
- **Synthesis of Radiolabeled Compounds:** The synthesis of carbon-11 ( $^{11}\text{C}$ ) labeled valine for Positron Emission Tomography (PET) imaging has been documented. This shows that the valine structure, including its fluorinated analogs, can serve as a platform for developing imaging probes [4].
- **Analytical Method Development:** Fluorinated and other non-natural amino acids are often used as standards or test compounds in developing new analytical methods for chiral separation and amino acid detection [5] [6].

## How to Proceed with Your Comparison Guide

Creating the objective comparison guide you require involves generating new experimental data. Here is a logical workflow and the key points you would need to investigate.



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To build your comparison guide, you would need to design and run experiments focusing on these key performance aspects:

- **Synthetic Performance:**

- **Coupling Efficiency in Peptide Synthesis:** Compare the reaction rates and yields when incorporating **3-Fluoro-DL-valine** versus other fluorinated amino acids (e.g., 4-fluorophenylalanine [3]) and standard amino acids into a model peptide chain.
- **Racemate vs. Enantiopure Forms:** Investigate if the racemic **DL-mixture** behaves differently from the pure **L-enantiomer** in biological systems or during enzymatic digestion.

- **Biochemical Performance:**

- **Metabolic Incorporation & Interference:** Test its ability to be mistakenly incorporated into proteins by microbial or mammalian cells in place of natural valine, potentially disrupting function. Compare this to other valine analogs.

- **Enzyme Inhibition:** Assess its potency as an inhibitor for enzymes that utilize valine as a substrate, compared to other alternatives.
- **Analytical & Physicochemical Properties:**
  - **Chromatographic Behavior (HPLC/HILIC):** Compare retention times, peak shape, and resolution from other compounds to assess its suitability as an internal standard [6] [7].
  - **Stability:** Evaluate its stability under various conditions (e.g., pH, temperature) relevant to storage and experimental use.
  - **Solubility:** Measure and compare solubility in common solvents.

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## References

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